

An In-depth Technical Guide to IR3535: A Biopesticide Inspired by β -Alanine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Insect Repellent M 3535*

Cat. No.: *B1232614*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

IR3535®, the common name for 3-[N-butyl-N-acetyl]-aminopropionic acid, ethyl ester (EBAAP), is a synthetic insect repellent with a remarkable safety profile that has led to its classification as a biopesticide by the U.S. Environmental Protection Agency (EPA).[1][2] Its design is inspired by the naturally occurring amino acid, β -alanine.[3][4] Commercially available in Europe since 1979 and later introduced to the United States, IR3535 is a key active ingredient in numerous repellent formulations designed to protect against a wide range of biting arthropods, thereby mitigating the transmission of vector-borne diseases.[1] This document provides a comprehensive technical overview of IR3535, detailing its chemical nature, mechanism of action, quantitative efficacy, toxicological data, and the experimental protocols used for its evaluation.

Chemical Profile and Synthesis

While structurally analogous to β -alanine, IR3535 is not a direct derivative. It is synthetically produced through a one-pot reaction involving the Michael addition of butylamine to ethyl acrylate, followed by the acylation of the resulting secondary amine with acetyl chloride.[4][5] This distinction is crucial, as its "bio-inspired" nature is based on structural mimicry rather than direct biological sourcing.

Table 1: Chemical and Physical Properties of IR3535

Property	Value
IUPAC Name	ethyl 3-(N-butylacetamido)propanoate
Common Names	IR3535®, EBAAP (ethyl butylacetaminopropionate)
CAS Number	52304-36-6
Molecular Formula	C ₁₁ H ₂₁ NO ₃
Molecular Weight	215.29 g/mol
Appearance	Clear, odorless liquid
Boiling Point	Approx. 290 °C (decomposition begins)
Vapor Pressure	Low; evaporation from surfaces is delayed when in a polymer matrix
Solubility	High water solubility

Source: Merck KGaA, PubChem[1][6]

Mechanism of Action: A Multi-Receptor Modulator

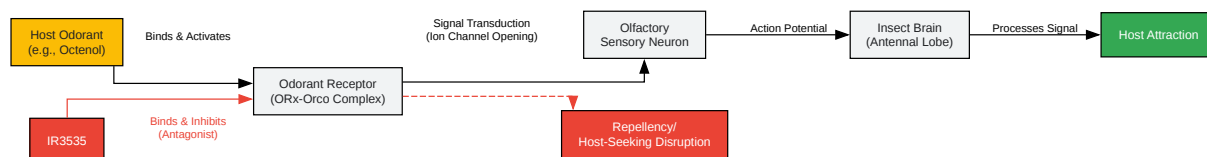
The repellent effect of IR3535 is multifaceted, involving interactions with both the chemosensory (olfactory and gustatory) and nervous systems of insects. The mode of action is considered non-toxic, disrupting the host-seeking behavior of arthropods.[1][7]

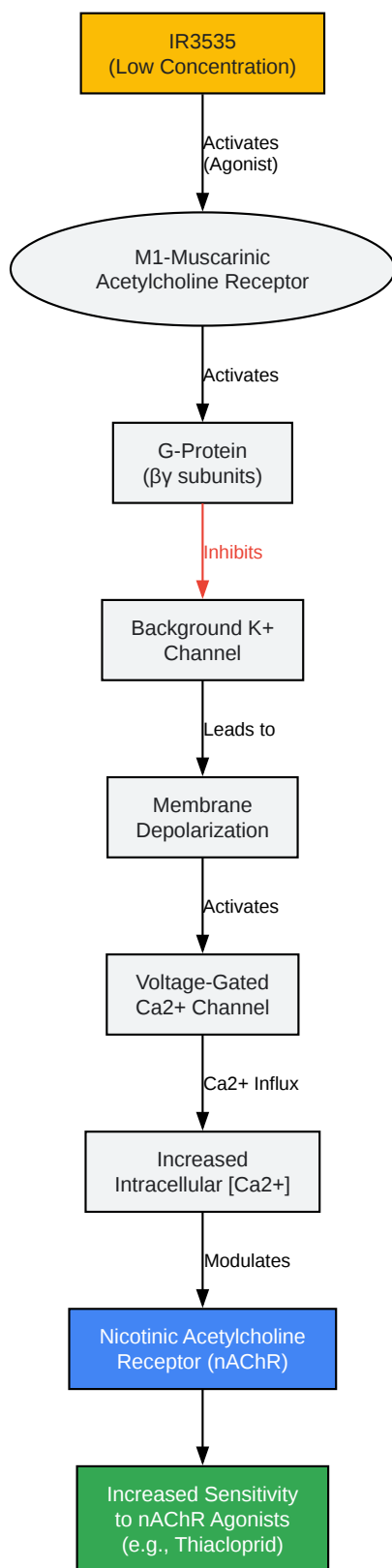
Olfactory and Gustatory Receptor Disruption

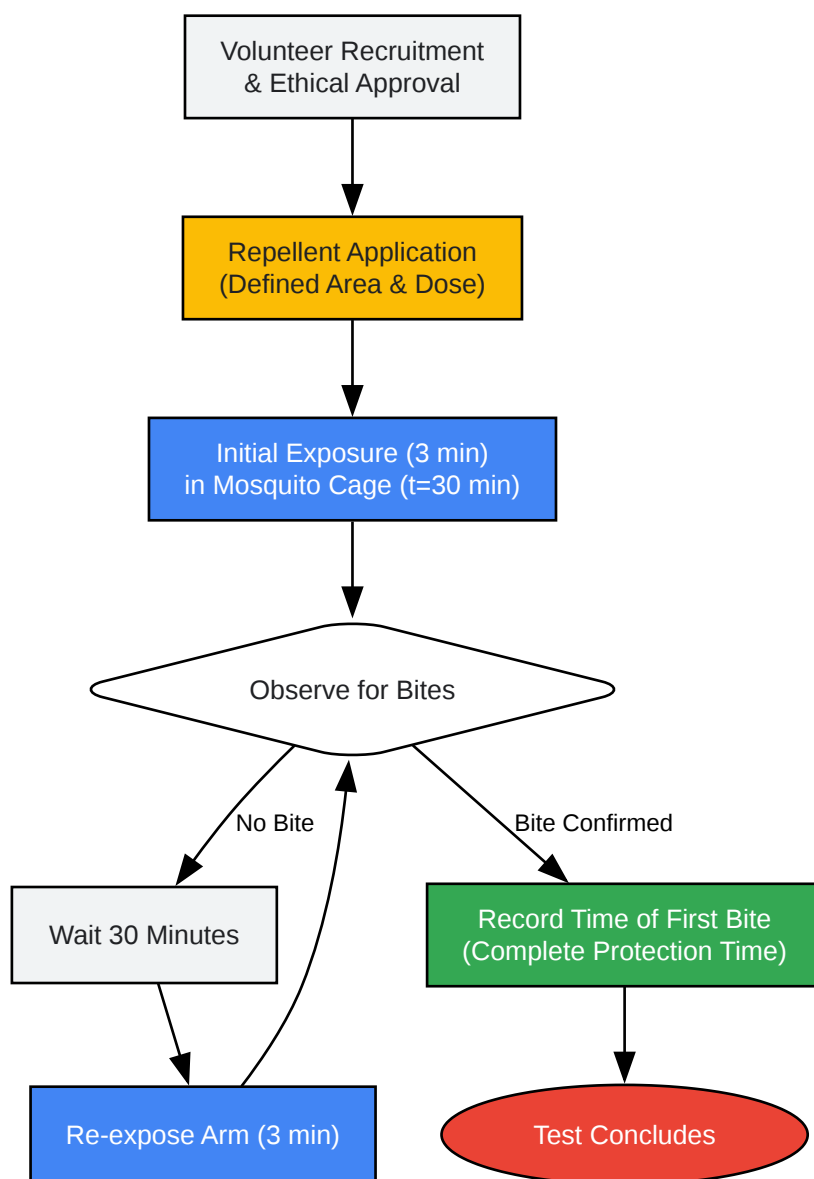
IR3535 functions primarily by interfering with an insect's sense of smell (olfaction) and taste (gustation).[1] Blood-sucking arthropods use sensory receptors to detect cues such as carbon dioxide, lactic acid, and other volatile organic compounds emitted by hosts.[7] IR3535 masks these attractive cues, making the host difficult to locate.[7]

Studies on *Aedes aegypti* odorant receptors (ORs) expressed in *Xenopus* oocytes have demonstrated that IR3535 acts as a potent, non-specific antagonist.[8][9] For instance, it strongly inhibits both the indole-activated AaOR2 and the octenol-activated AaOR8.[9][10] This broad inhibitory action suggests it may target the obligatory OR co-receptor (Orco), scrambling

the insect's perception of various odors.[8] Additionally, evidence indicates that IR3535 activates bitter-sensing gustatory receptor neurons, contributing a deterrent taste component to its repellent profile.[4][11][12]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. IR3535 Insect Repellent | FleaScience [flea-science.com]

- 2. researchgate.net [researchgate.net]
- 3. specialchem.com [specialchem.com]
- 4. horizon.documentation.ird.fr [horizon.documentation.ird.fr]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. apps.dtic.mil [apps.dtic.mil]
- 9. Insect Repellents: Modulators of Mosquito Odorant Receptor Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Insect Repellents: Modulators of Mosquito Odorant Receptor Activity | Modulators of Odor Receptors [agris.fao.org]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to IR3535: A Biopesticide Inspired by β -Alanine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232614#ir3535-as-a-biopesticide-inspired-by-alanine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com